Application Notes and Protocols for Arterial Input Function in [11C]ABP688 Quantification

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Compound of Interest

Compound Name: *ABP688*

Cat. No.: *B1666476*

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These application notes provide a detailed overview and protocol for the use of an arterial input function (AIF) for the quantitative analysis of Positron Emission Tomography (PET) data obtained with the radioligand [11C]**ABP688**. This ligand is a selective allosteric antagonist for the metabotropic glutamate receptor subtype 5 (mGluR5), which is implicated in various neurological and psychiatric disorders.[1][2] Accurate quantification of mGluR5 is crucial for understanding disease mechanisms and for the development of novel therapeutics.

Introduction to [11C]ABP688 and the Arterial Input Function

[11C]**ABP688** is a PET radiotracer that exhibits favorable characteristics for imaging mGluR5 in the brain, including high brain permeability, fast kinetics, and high selectivity.[1][3] For the most accurate quantification of receptor density, a dynamic PET scan is performed, and the concentration of the radiotracer in the arterial plasma over time—the arterial input function—is measured. This AIF is essential for kinetic modeling, which allows for the estimation of parameters such as the total distribution volume (VT), a measure related to the density of available receptors. While reference tissue models that do not require arterial blood sampling

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exist, the AIF method is considered the gold standard for validation and for studies where a suitable reference region is not available or validated.[1]

Experimental Protocols

The following protocols are synthesized from methodologies reported in human and preclinical studies.

Subject/Animal Preparation

- Human Subjects: Subjects should be healthy volunteers or patients who have provided informed consent according to institutional guidelines. A physical examination and relevant medical history should be obtained. Typically, subjects are asked to fast for a certain period before the scan. An MRI scan is often acquired for anatomical coregistration of the PET data.

- Animal Models (Rats/Mice): Animals should be handled in compliance with institutional and national guidelines for animal care. Anesthesia is typically induced and maintained during the scanning procedure. For arterial blood sampling, a catheter is surgically placed in an artery (e.g., femoral or carotid artery in rats, or an arteriovenous shunt in mice).

Radiotracer Administration

- Human Studies: A bolus injection of 300–350 MBq of [11C]**ABP688** is administered intravenously over 2 minutes. The dynamic PET scan is initiated concurrently with the start of the injection.

- Animal Studies: The injected dose is adjusted for the animal's weight. For instance, in mice, an injected dose of approximately 5 MBq has been reported.

PET Data Acquisition

- Human Studies: A dynamic scan of 60 minutes is typically performed. The acquisition is often binned into a series of frames with increasing duration (e.g., 10 x 60 seconds followed by 10 x 300 seconds).

- Animal Studies: A dynamic scan of at least 60 minutes is also common for animal studies.

Arterial Blood Sampling and Analysis

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This is a critical component for determining the arterial input function.

- Sampling Schedule: Manual arterial blood samples are collected frequently at the beginning of the scan and at increasing intervals towards the end. A typical schedule for human studies is every 30 seconds for the first 6 minutes, followed by samples at longer intervals until the end of the 60-minute scan. For animal studies, a similar frequent sampling schedule is employed.
- Sample Processing:
  - For each blood sample, an aliquot of whole blood is taken to measure total radioactivity in a γ-counter.
  - The remaining blood is centrifuged to separate the plasma.
  - An aliquot of plasma is also counted in a γ-counter to determine the plasma radioactivity concentration.
- Metabolite Analysis: [11C]**ABP688** is metabolized over time, and the resulting radiometabolites can cross the blood-brain barrier to a lesser extent. Therefore, it is crucial to measure the fraction of radioactivity in the plasma that corresponds to the unchanged parent compound.
  - Method: A common method for separating the parent radiotracer from its more polar metabolites is solid-phase extraction using Sep-Pak tC18 cartridges.
  - Procedure: A small volume of plasma (e.g., 200 µL) is diluted with water and passed through the cartridge. The parent compound is retained on the cartridge, while the polar metabolites are eluted with water. The radioactivity on the cartridge (parent) and in the eluate (metabolites) is measured.
  - The fraction of parent compound at each sampling time is calculated and used to correct the total plasma radioactivity curve, yielding the metabolite-corrected arterial input function.

Quantitative Data

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The following tables summarize key quantitative data from studies utilizing an arterial input function for [11C]**ABP688** quantification.

Table 1: [11C]**ABP688** Metabolite Fractions in Human Plasma

Time (minutes)	Percentage of Parent Compound in Plasma (Mean ± SD)
5	64% ± 8%
10	44% ± 10%
15	36% ± 8%, 22% ± 10%
30	28% ± 3%, 14% ± 8%
40	28% ± 4%
60	25% ± 3%, 8% ± 6%

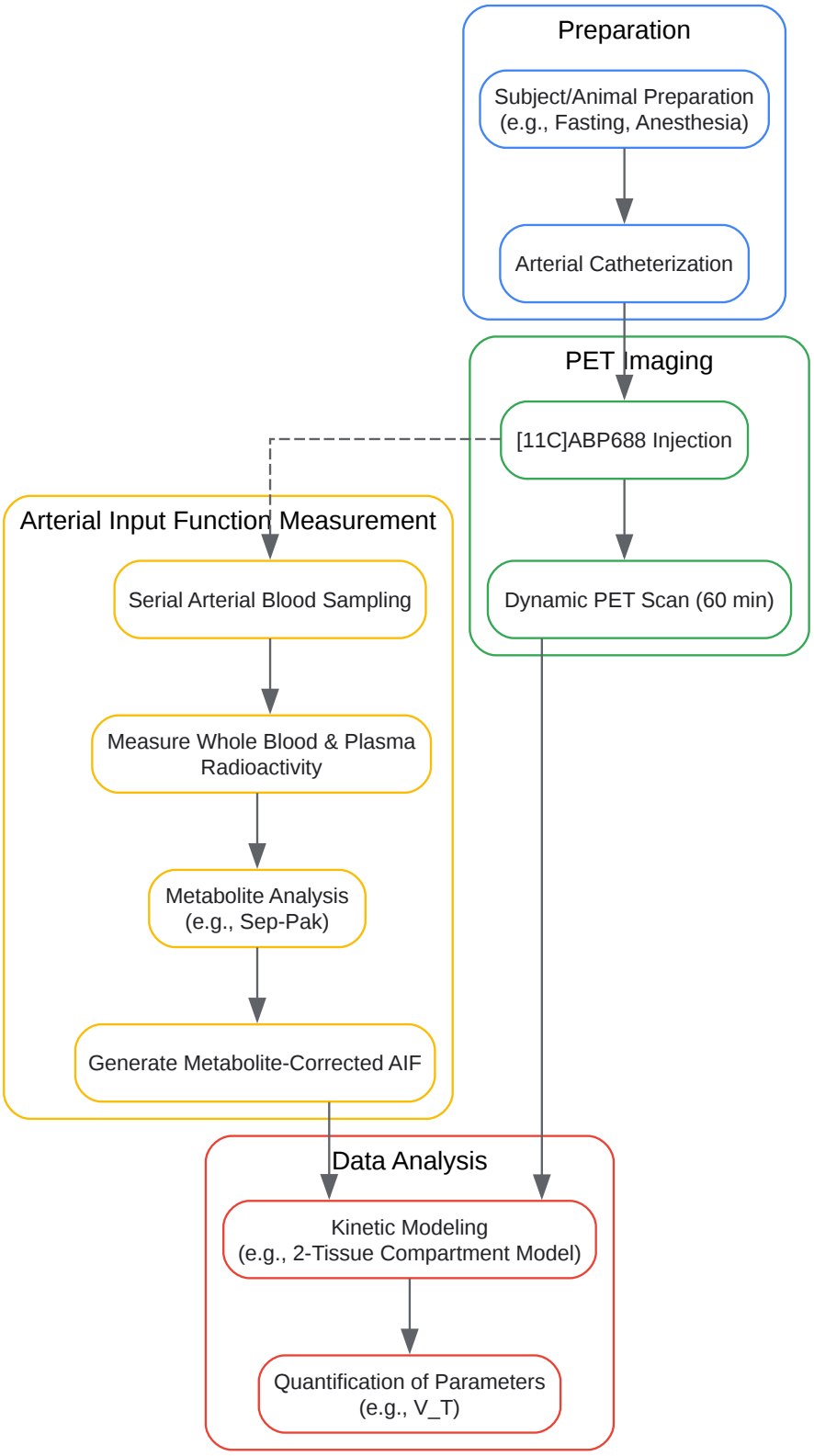
Table 2: [11C]**ABP688** Kinetic Model Parameters (Two-Tissue Compartment Model) in Humans

Brain Region	Total Distribution Volume (VT) (Mean ± SD)	Specific Distribution Volume (DVC2) (Mean ± SD)
Anterior Cingulate	6.57 ± 1.45	5.45 ± 1.47
Medial Temporal Lobe	-	-
Orbital Frontal Cortex	-	-
Temporal Cortex	-	-
Frontal Cortex	-	-
Occipital Cortex	-	-
Parietal Cortex	-	-
Cerebellum	2.93 ± 0.53	1.91 ± 0.32

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Visualizations

Experimental Workflow

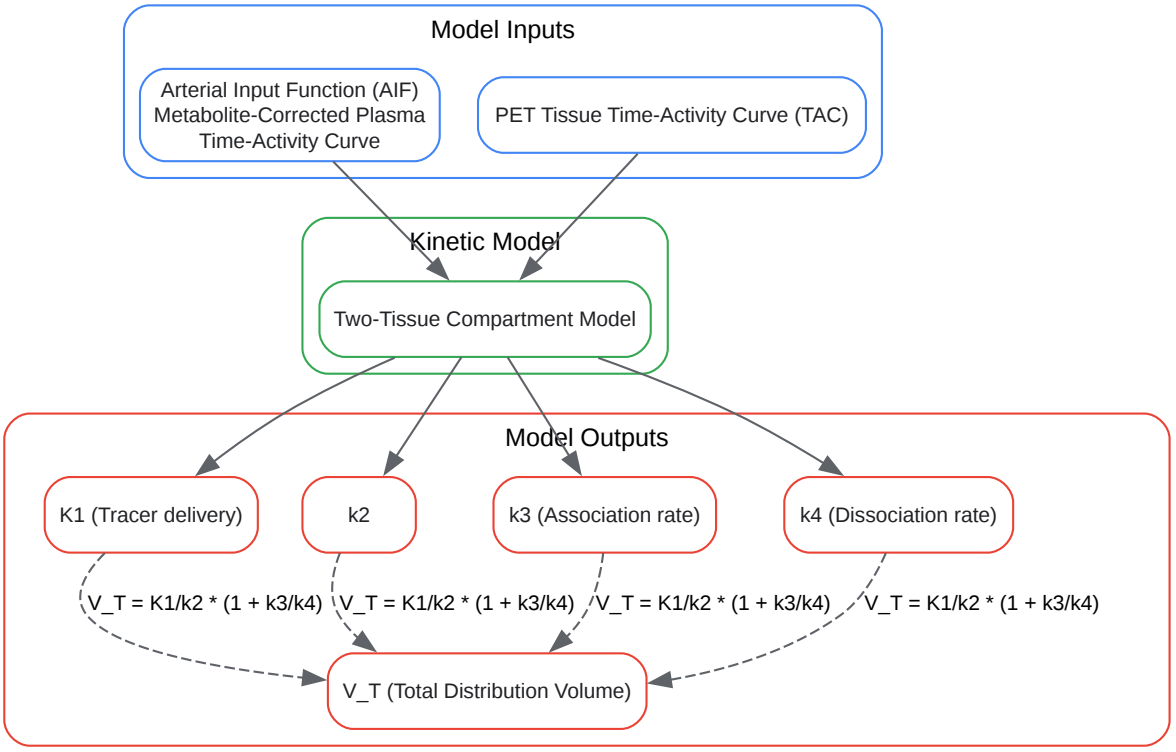


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Caption: Workflow for [11C]**ABP688** quantification using an arterial input function.

Relationship between AIF and Kinetic Modeling

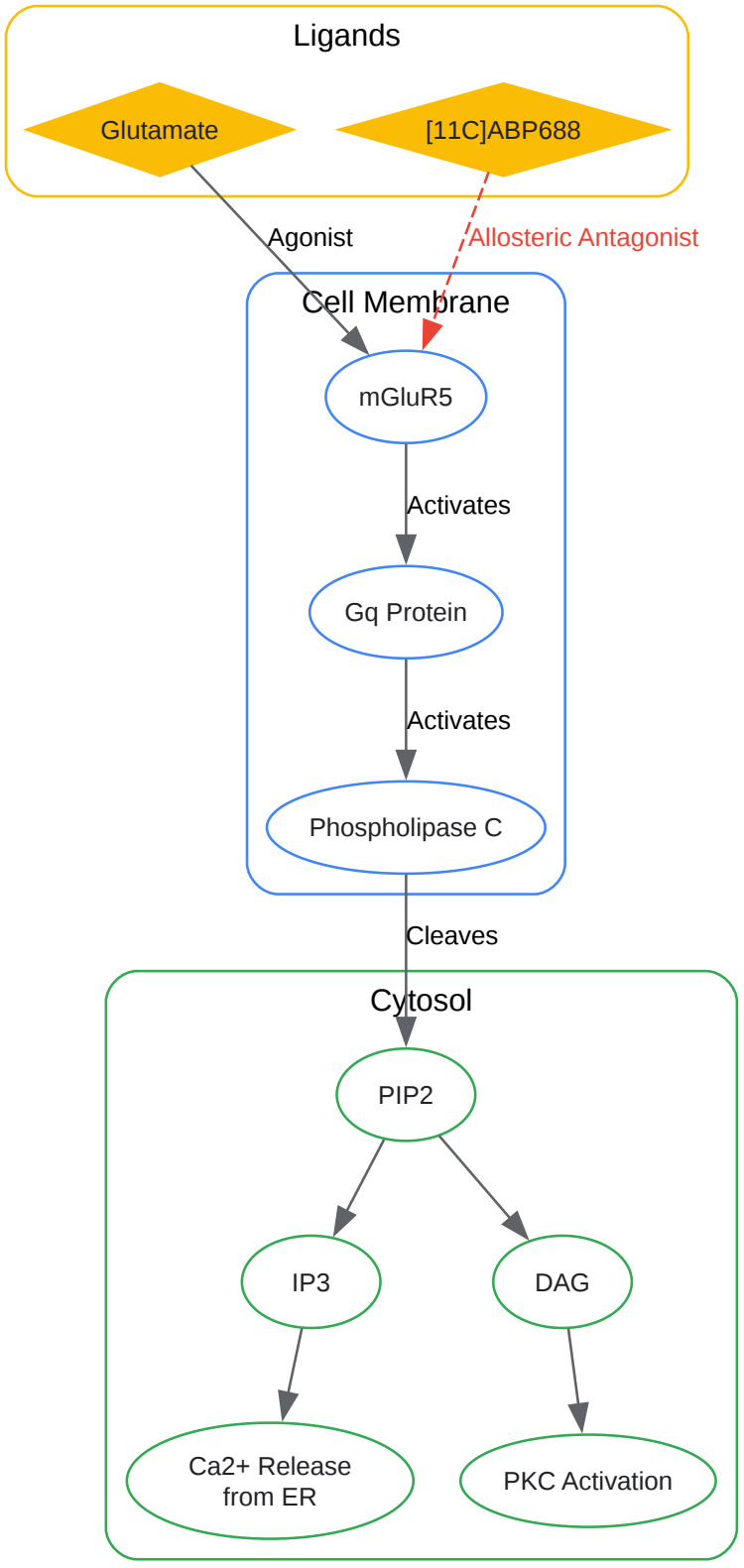


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Caption: Role of the AIF in the two-tissue compartment kinetic model.

mGluR5 Signaling Pathway

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Caption: Simplified signaling pathway of mGluR5 and the action of [11C]**ABP688**.

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- 3. Quantitative evaluation of 11C-ABP688 as PET ligand for the measurement of the metabotropic glutamate receptor subtype 5 using autoradiographic studies and a beta-scintillator - PubMed [pubmed.ncbi.nlm.nih.gov]

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